

# Personal protective equipment for handling 3-Chloroalanine

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## Compound of Interest

Compound Name: 3-Chloroalanine

Cat. No.: B1265362

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## Essential Safety and Handling Guide for 3-Chloroalanine

This guide provides immediate, essential safety and logistical information for handling **3-Chloroalanine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **3-Chloroalanine**.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>6</sub> ClNO <sub>2</sub>	[1][2]
Molecular Weight	123.54 g/mol	[1][2]
Melting Point	156-157°C	[2]
Boiling Point	243.6°C at 760 mmHg	[2]
Density	1.401 g/cm <sup>3</sup>	[2]
Flash Point	101.1°C	[2]
Solubility	Slightly soluble in DMSO and water.	[2]
Occupational Exposure Limits	Not available.	[3]
LD50/LC50	Not available.	[1]

## Personal Protective Equipment (PPE)

When handling **3-Chloroalanine**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects against potential eye irritation from dust or splashes. [3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and impervious clothing to prevent skin exposure.	May be harmful if absorbed through the skin and can cause skin irritation.[1][3]
Respiratory Protection	If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with an appropriate cartridge.	May cause respiratory tract irritation and may be harmful if inhaled.[1][3]

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation:

- Ensure a well-ventilated area, preferably a chemical fume hood, is used for all handling procedures.[\[3\]](#)
- Have a designated and properly labeled container for **3-Chloroalanine** waste.
- Locate the nearest safety shower and eyewash station before beginning work.

### 2. Handling:

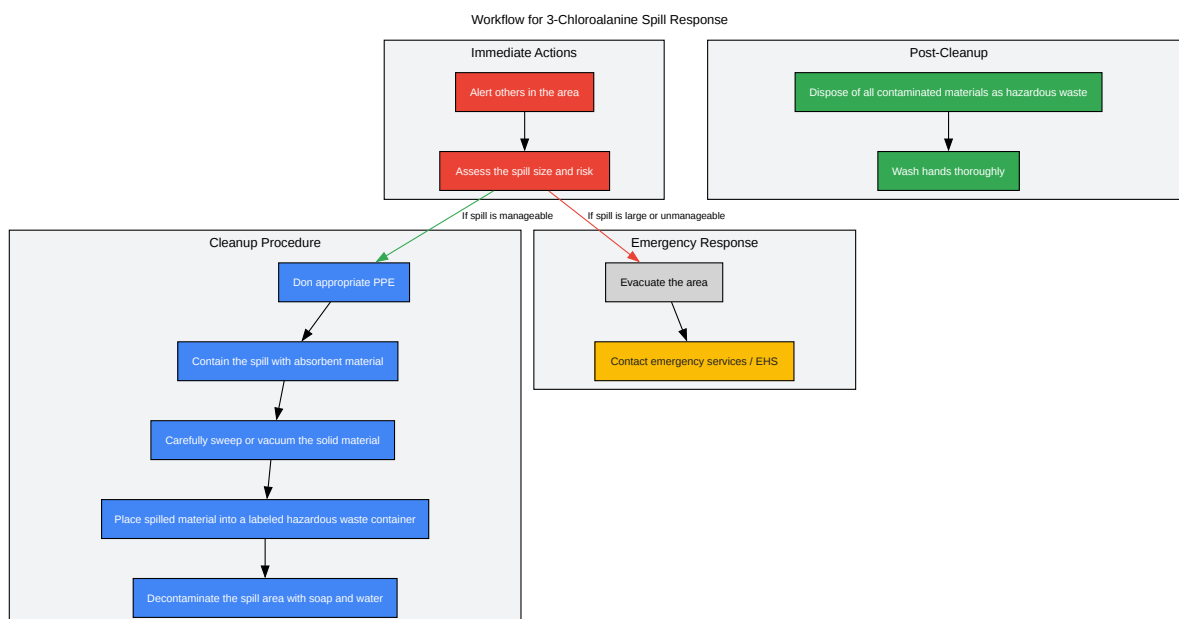
- Avoid breathing dust, vapor, mist, or gas.[\[1\]](#)
- Prevent all contact with skin and eyes.[\[1\]](#)
- Use non-sparking tools to prevent ignition sources.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

### 3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Keep the container tightly closed to prevent contamination and degradation.[\[1\]](#)
- Store away from incompatible materials.[\[3\]](#)

## Spill Response Plan

In the event of a **3-Chloroalanine** spill, follow the workflow below.



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Workflow for handling a **3-Chloroalanine** spill.

## Disposal Plan

All materials contaminated with **3-Chloroalanine** must be treated as hazardous waste and disposed of according to institutional and regulatory guidelines.

### 1. Waste Collection:

- Collect all waste, including contaminated PPE and cleaning materials, in a designated, compatible, and clearly labeled hazardous waste container.[3]
- Do not mix with other waste streams.

### 2. Container Management:

- Keep the waste container securely sealed at all times, except when adding waste.
- Store the waste container in a designated satellite accumulation area.

### 3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all federal, state, and local regulations for hazardous waste disposal.[1]

## First Aid Measures

In case of exposure to **3-Chloroalanine**, take the following immediate actions:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention.[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Wash mouth out with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

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## References

- 1. 3-Chloro-L-alanine | CAS#:2731-73-9 | Chemsrsc [chemsrc.com]
- 2. 3-Chloro-L-alanine - Safety Data Sheet [chemicalbook.com]

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